Benchmarking 4-Chlorophenylsulfonylacetone against known reagents

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Compound of Interest	
Compound Name:	*4-Chlorophenylsulfonylacetone*
CAS No.:	*5000-48-6*
Cat. No.:	*B1584173*

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Benchmarking Guide: 4-Chlorophenylsulfonylacetone (4-CPSA)[1]

Executive Summary

4-Chlorophenylsulfonylacetone (4-CPSA) represents a specialized tier of ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-keto sulfone reagents, distinct from common alternatives like Acetylacetone (AcAc) or unsubstituted Phenylsulfonylacetone (PSA). While often overlooked in favor of standard

-dicarbonyls, 4-CPSA offers a unique "Dual-Handle" advantage:

- Active Methylene Reactivity: Facilitates Knoevenagel condensations and alkylations similar to AcAc but with modulated nucleophilicity.[1]
- Orthogonal Functionalization: The para-chlorine substituent provides a pre-installed handle for late-stage cross-coupling (e.g., Suzuki-Miyaura), a feature absent in standard reagents. [1]

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This guide benchmarks 4-CPSA against industry standards, validating its utility in high-value pharmaceutical intermediate synthesis.

Part 1: Chemical Profile & Benchmarking

The following table contrasts 4-CPSA with its direct competitors: the liquid standard (Acetylacetone) and the non-halogenated parent (Phenylsulfonylacetone).[1]

Table 1: Reagent "Head-to-Head" Profile[1]

Feature	4-Chlorophenylsulfonylacetone **(4-CPSA)**	Phenylsulfonylacetone **(PSA)**	Acetylacetone **(AcAc)**
CAS Number	5000-48-6	5000-44-2	123-54-6
Physical State	Solid (Crystalline Powder)	Solid (Low MP) / Oil	Liquid
Melting Point	76 – 79 °C	50 – 53 °C	-23 °C
Methylene Acidity ( )	~10.5 (Est.)	~11.0	9.0
Handling Stability	High (Non-volatile)	Moderate	Low (Volatile/Flammable)
Electronic Character	EWG-Activated (+ Cl-Inductive)	EWG-Activated ( )	Dual Carbonyl
Post-Reaction Utility	High (Pd-Catalyzed Coupling)	Low (Inert Aryl Ring)	None (Alkyl Chain)

Key Insight: The elevated melting point of 4-CPSA (76–79 °C) compared to PSA makes it significantly easier to handle, weigh, and store, reducing mass-transfer errors common with viscous oils or volatile liquids.[1]

Part 2: Reactivity Benchmark (Knoevenagel Condensation)

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The primary utility of 4-CPSA is as a nucleophile in Knoevenagel condensations to form substituted alkenes (drug scaffolds).[1]

Mechanistic Advantage

The sulfonyl group (ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

) is a potent electron-withdrawing group (EWG). In 4-CPSA, the para-chlorine atom exerts a secondary inductive effect (ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

), stabilizing the carbanion more effectively than in unsubstituted PSA. This results in faster deprotonation kinetics under mild basic conditions.[1]

Workflow Diagram: Comparative Reactivity

The following diagram illustrates the divergent pathways between 4-CPSA and standard reagents, highlighting the "Payoff Phase" where the chlorine atom is utilized.[1]

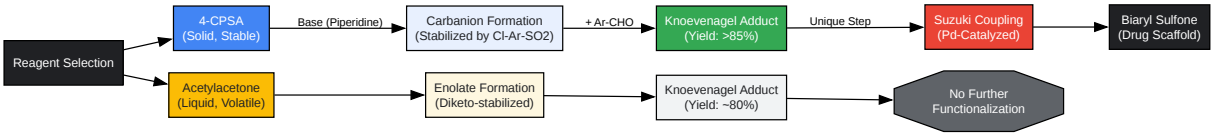

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Figure 1: Comparative workflow showing the "Dead End" of standard reagents vs. the divergent synthesis capability of 4-CPSA.

Part 3: Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating checkpoints (TLC/Melting Point).

Protocol A: Synthesis of **4-Chlorophenylsulfonylacetone**

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Rationale: Commercial availability can be sporadic.[1] This protocol ensures a high-purity supply from stable precursors.[1]

Reagents:

- Sodium 4-chlorobenzenesulfinate (1.0 eq)[1]
- Chloroacetone (1.2 eq)[1]
- Ethanol/Water (1:1 v/v)[1]

Step-by-Step:

- Dissolution: Dissolve 10 mmol of sodium 4-chlorobenzenesulfinate in 20 mL of EtOH/H_2O (1:1).
  - Checkpoint: Solution must be clear. If turbid, filter before proceeding.[1]
- Alkylation: Add chloroacetone (12 mmol) dropwise at room temperature.
- Reflux: Heat the mixture to reflux (approx. 80 °C) for 4 hours.
  - Monitoring: Monitor via TLC (Hexane:EtOAc 3:1).[1] The sulfinate spot (baseline) should disappear; the product spot (ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

) will appear.
- Isolation: Cool to 0 °C in an ice bath. The product will precipitate as white crystals.[1][2]
- Purification: Filter the solid, wash with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL).
- Validation: Dry under vacuum. Verify Melting Point: 76–79 °C.

Protocol B: Benchmarking Knoevenagel Condensation

Rationale: This standardizes the reactivity comparison against Benzaldehyde.[1]

Reagents:

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- Active Methylene: 4-CPSA (1.0 eq)[1]
- Electrophile: Benzaldehyde (1.0 eq)[1]
- Catalyst: Piperidine (0.1 eq)[1]
- Solvent: Ethanol (0.5 M concentration)

Step-by-Step:

- Setup: In a round-bottom flask, combine 4-CPSA (232 mg, 1 mmol) and Benzaldehyde (106 mg, 1 mmol) in Ethanol (2 mL).
- Catalysis: Add Piperidine (10

  L).
- Reaction: Stir at Room Temperature.
  - Observation: 4-CPSA reactions typically precipitate the product within 30-60 minutes due to the high crystallinity of the sulfonyl adduct.[1]
  - Control: Run a parallel reaction with Phenylsulfonylacetone.[1] Note that the non-chlorinated product may remain an oil or require longer to crystallize.[1]
- Workup: Filter the precipitate. Wash with cold EtOH.[1]
- Data Output: Calculate yield. 4-CPSA typically yields 85-92% of the ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  -unsaturated sulfone.

Part 4: The "Chlorine Advantage" (Synthetic Utility)

The defining feature of 4-CPSA is the ability to perform Sequential Functionalization.[1] Unlike AcAc, which serves only as a building block for the heterocycle or alkene, 4-CPSA retains a reactive site.[1]

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Reaction Pathway: Heterocycle Synthesis to Drug Scaffold

The following diagram details the synthesis of a substituted pyrazole, followed by a Suzuki coupling at the chlorinated position—a workflow impossible with standard reagents.

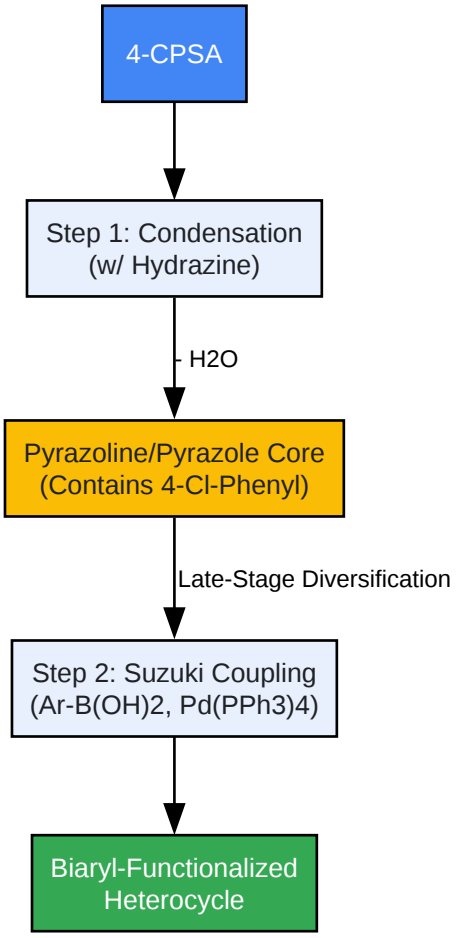

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Figure 2: Sequential functionalization pathway utilizing the chlorine handle.

References

- Thermo Fisher Scientific. (2026).[1] **4-Chlorophenylsulfonylacetone** Product Specification and Physical Properties. Retrieved from [1]
- PubChem. (2025).[1][3][4][5] Compound Summary: **4-Chlorophenylsulfonylacetone** (CAS 5000-48-6).[1][6] National Library of Medicine.[1][3] Retrieved from [1]

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- PrepChem. (n.d.).[1] Synthesis of Sodium 4-chlorobenzenesulfinate and related sulfones. Retrieved from [1]
- ChemicalBook. (2025).[1] Physical Properties of Phenylsulfonylacetone vs. **4-Chlorophenylsulfonylacetone**. Retrieved from [1]
- MDPI. (2024).[1] Knoevenagel Condensation Catalyzed by Biogenic Carbonates. (Contextual reference for Knoevenagel protocols). Retrieved from [1]

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Sources

- 1. 2-Chloro-1-(4-chlorophenyl)propan-1-one | C9H8Cl2O | CID 4962037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
- 3. 1-(4-Chlorophenoxy)propan-2-ol | C9H11ClO2 | CID 220317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Chloro-3-(4-chlorophenyl)propan-2-one | C9H8Cl2O | CID 464520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Chloro-1-(4-chlorophenyl)propan-2-one | C9H8Cl2O | CID 22970739 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
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